

Technical Guide: Disperse Brown 4 (CAS No. 12223-16-4)

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Compound of Interest

Compound Name: Disperse brown 4

Cat. No.: B105966

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide summarizes the publicly available technical information for the chemical compound associated with CAS number 12223-16-4. It is important to note that this compound, identified as **Disperse Brown 4**, is primarily an industrial dye. The available data is largely limited to its chemical properties and manufacturing process. There is a significant lack of peer-reviewed research into its biological activity, mechanism of action in a biological context, or its potential applications in drug development. Therefore, the scope of this guide is constrained by the limited information in the public domain.

Chemical Identification and Properties

Disperse Brown 4 is a synthetic dye belonging to the disperse class, which are typically used for dyeing polyester and other synthetic fibers.^{[1][2]} The fundamental chemical and physical properties are summarized in the table below.

Property	Value	Source
CAS Number	12223-16-4	[3][4]
Alternate CAS Number	17464-91-4	[5]
Chemical Name	Ethanol, 2,2'-((4-((2-bromo-6-chloro-4-nitrophenyl)azo)-3-chlorophenyl)imino)bis-	[6]
Synonyms	Disperse Brown 4	[3][4]
Molecular Formula	C ₁₆ H ₁₅ BrCl ₂ N ₄ O ₄	[4][5]
Molecular Weight	478.12 g/mol	[4][5]
Appearance	Red-light orange to dark red-light brown powder	[3]
LogP	5.30	[4]
Hydrogen Bond Donor Count	2	[7]
Hydrogen Bond Acceptor Count	7	[7]

Synthesis

The synthesis of **Disperse Brown 4** involves a diazo coupling reaction. The general methodology is described as the diazotization of 2-Bromo-6-chloro-4-nitrobenzenamine, which is then coupled with N,N-bis(2-hydroxyethyl)-3-chlorobenzenamine.[3]

Note: The following is a generalized protocol based on the available literature. Specific reaction conditions such as temperature, solvent, and purification methods are not detailed in the publicly accessible sources.

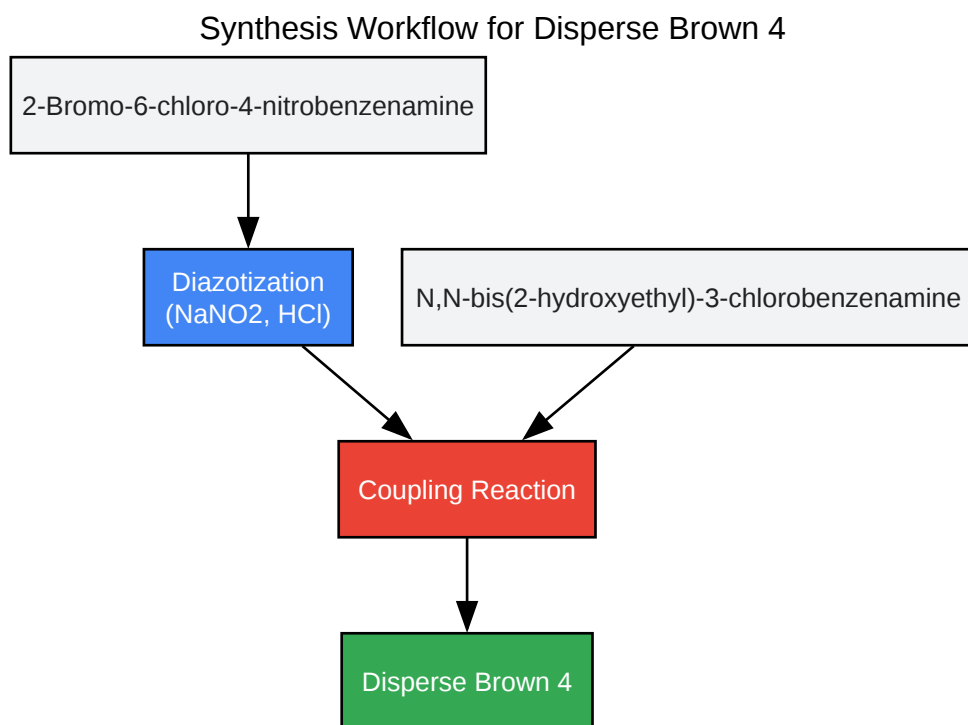
Materials:

- 2-Bromo-6-chloro-4-nitrobenzenamine (Diazo component)
- N,N-bis(2-hydroxyethyl)-3-chlorobenzenamine (Coupling component)

- Sodium nitrite
- Hydrochloric acid
- Appropriate solvent system

Procedure:

- **Diazotization:** 2-Bromo-6-chloro-4-nitrobenzenamine is dissolved in an acidic solution (e.g., hydrochloric acid). The solution is cooled, and an aqueous solution of sodium nitrite is added dropwise to form the diazonium salt.
- **Coupling:** The diazonium salt solution is then slowly added to a cooled solution of the coupling component, N,N-bis(2-hydroxyethyl)-3-chlorobenzenamine.
- **Precipitation and Filtration:** The resulting **Disperse Brown 4** dye precipitates out of the solution. The solid product is collected by filtration.
- **Washing and Drying:** The crude product is washed to remove impurities and then dried to yield the final dye.



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A simplified workflow for the synthesis of **Disperse Brown 4**.

Applications

The primary application of **Disperse Brown 4** is as a colorant in the textile and printing industries.[1] Its mechanism of action in this context involves the diffusion of the dye molecules into the fibers of synthetic fabrics under high temperature and pressure, where it becomes physically trapped.[2]

Biological Activity and Drug Development Potential

There is no significant information available in the scientific literature regarding the biological activity of **Disperse Brown 4**. No studies on its mechanism of action in biological systems, signaling pathway interactions, or potential therapeutic effects have been found. As such, its utility for drug development professionals is currently undetermined.

Safety Information

Safety data for **Disperse Brown 4** is not readily available in comprehensive safety data sheets (SDS). As with any chemical, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area.

Conclusion

Disperse Brown 4 (CAS No. 12223-16-4) is a synthetic dye with well-defined chemical properties and a described manufacturing process. However, for the audience of researchers, scientists, and drug development professionals, there is a notable absence of data on its biological effects. Further research would be required to ascertain if this molecule has any properties that would make it of interest for biological or pharmaceutical applications.

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